

SYBR Green II storage and stability issues

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Compound of Interest

Compound Name: SYBR Green II

Cat. No.: B12393867

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SYBR Green II Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage and handling of **SYBR Green II**, along with troubleshooting solutions for common stability-related issues.

Frequently Asked Questions (FAQs)

Q1: How should the concentrated **SYBR Green II** stock solution be stored?

A1: Upon receipt, the **SYBR Green II** stock solution, typically provided as a 10,000X concentrate in DMSO, should be stored frozen at -20°C.[1][2] It is crucial to protect the solution from light and store it in a desiccator to prevent moisture accumulation.[1] For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[3]

Q2: What is the shelf life of the **SYBR Green II** stock solution?

A2: When stored correctly at -20°C and protected from light, the **SYBR Green II** stock solution in DMSO is stable for six months to one year.[1] One manufacturer suggests that the powder form can be stored at -20°C for up to three years, and as a solution in a solvent at -80°C for one year.

Q3: How should I handle the **SYBR Green II** stock solution before use?

A3: Before opening a vial of **SYBR Green II**, it should be allowed to warm to room temperature and then briefly centrifuged to collect the entire DMSO solution at the bottom of the vial. This ensures that you are using the correct concentration, as incomplete thawing can lead to a less concentrated solution being drawn from the top.

Q4: How stable are diluted **SYBR Green II** working solutions?

A4: The stability of diluted **SYBR Green II** depends on the diluent and storage conditions.

- In buffer (e.g., TBE): Staining solutions prepared in a buffer with a pH between 7.5 and 8.0 are relatively stable. They can be stored protected from light at 2-8°C for several weeks or at room temperature for 3-4 days. These solutions can often be reused three to four times.
- In water: Staining solutions prepared in water are less stable and should be used within 24 hours to ensure maximum sensitivity.

Q5: What factors can degrade **SYBR Green II** and affect its performance?

A5: Several factors can lead to the degradation of **SYBR Green II** and a subsequent loss of staining efficiency:

- Light Exposure: **SYBR Green II** is sensitive to light. Both stock and working solutions should be protected from light by storing them in dark containers or wrapping them in aluminum foil.
- Incorrect pH: The staining efficiency of **SYBR Green II** is pH-sensitive. Optimal performance is observed in buffers with a pH between 7.5 and 8.0. Solutions with a pH outside this range are less stable and less effective.
- Improper Storage Containers: **SYBR Green II** may adsorb to glass surfaces. It is recommended to store working solutions in plastic containers.
- Repeated Freeze-Thaw Cycles: While the dye is stable to some freeze-thaw cycles, it is best practice to aliquot the stock solution to minimize this.

Data Presentation

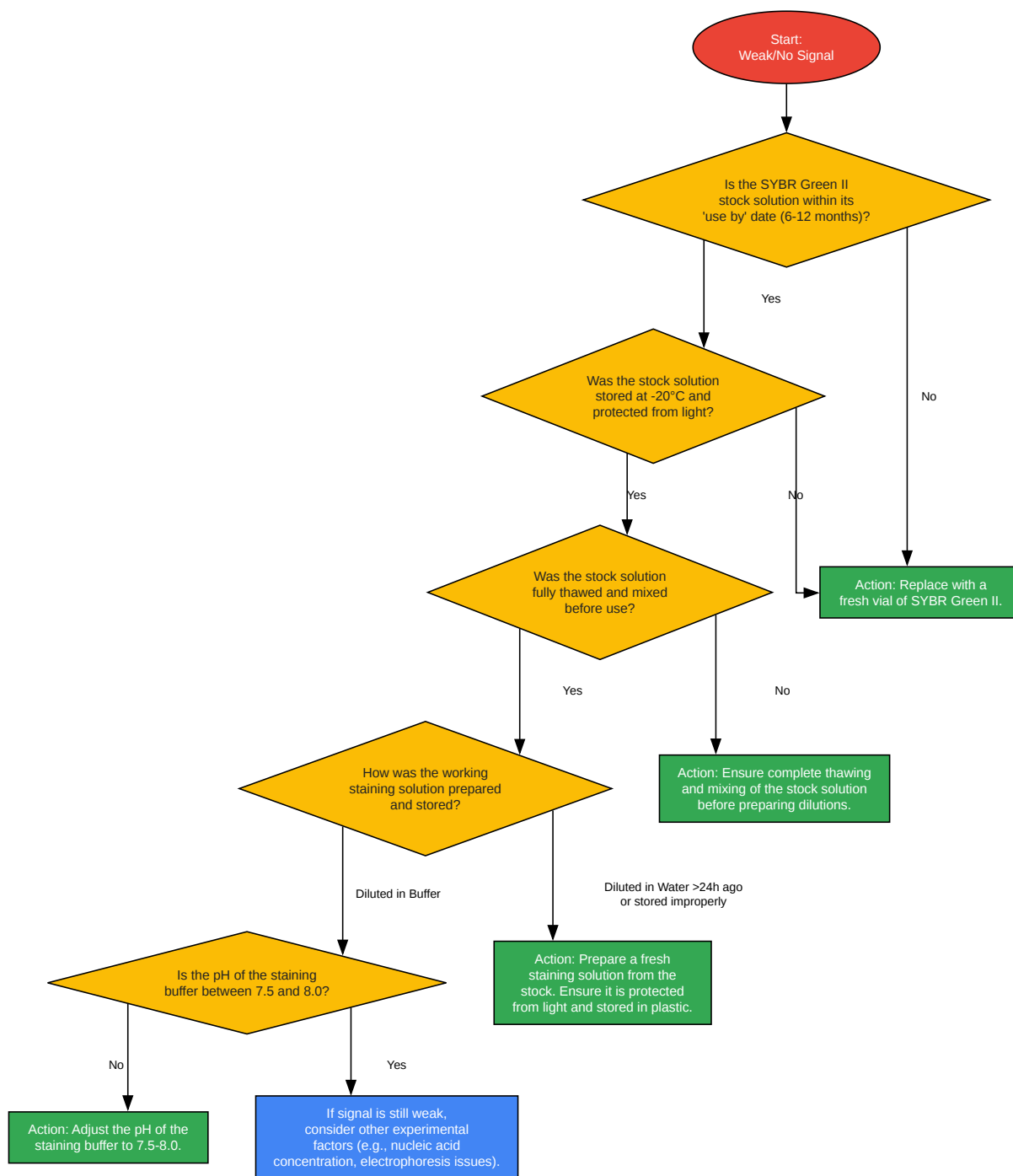
Table 1: Storage and Stability of **SYBR Green II**

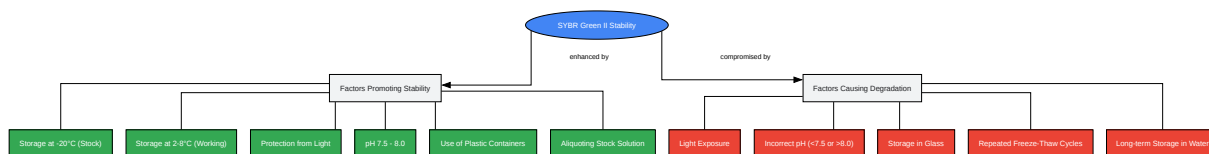
Form	Storage Temperature	Solvent	Duration of Stability	Key Considerations
Stock Solution (Powder)	-20°C	N/A	Up to 3 years	Protect from light and moisture.
Stock Solution (in DMSO)	-20°C	DMSO	6 months to 1 year	Protect from light; aliquot to minimize freeze-thaw cycles.
Stock Solution (in solvent)	-80°C	Appropriate Solvent	Up to 1 year	Protect from light.
Working Solution (in Buffer)	2-8°C	TBE (pH 7.5-8.0)	Several weeks	Protect from light; can be reused 3-4 times.
Working Solution (in Buffer)	Room Temperature	TBE (pH 7.5-8.0)	3-4 days	Protect from light.
Working Solution (in Water)	Room Temperature	Water	Use within 24 hours	Less stable than buffered solutions.

Troubleshooting Guides

Issue 1: Weak or No Fluorescent Signal

- Question: I am not seeing any bands, or the bands are very faint. What could be the problem?
- Answer: This is a common issue that can often be traced back to the stability and handling of your **SYBR Green II** stain. Follow this troubleshooting workflow:





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References

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